

Technical Guide: 2-(4-Iodophenyl)-2-oxoacetic Acid (CAS 79477-88-6)

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Compound of Interest

Compound Name: 2-(4-Iodophenyl)-2-oxoacetic acid

CAS No.: 79477-88-6

Cat. No.: B12510802

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Abstract

2-(4-Iodophenyl)-2-oxoacetic acid (CAS 79477-88-6), also known as 4-iodophenylglyoxylic acid, is a specialized organo-iodine building block critical to medicinal chemistry and materials science. Characterized by its dual-reactive nature—possessing both an

-keto acid moiety for heterocycle condensation and an aryl-iodide handle for palladium-catalyzed cross-coupling—this compound serves as a linchpin in the synthesis of bioactive quinoxalines, benzimidazoles, and complex pharmaceutical intermediates. This guide provides a comprehensive technical analysis of its synthesis, physicochemical properties, and experimental applications, grounded in field-proven methodologies.

Part 1: Chemical Identity & Physicochemical Properties[1]

Core Identification

Property	Detail
Chemical Name	2-(4-Iodophenyl)-2-oxoacetic acid
Synonyms	4-Iodophenylglyoxylic acid; (4-Iodophenyl)(oxo)acetic acid
CAS Number	79477-88-6
Molecular Formula	C
	H
	IO
Molecular Weight	276.03 g/mol
SMILES	<chem>OC(=O)C(=O)C1=CC=C(I)C=C1</chem>
InChI Key	UGARXQZNVGGUQE-UHFFFAOYSA-N

Physical Characteristics

- Appearance: Typically a beige to light brown crystalline solid.
- Solubility:
 - High: DMSO, DMF, Methanol, Ethanol (often with slight warming).
 - Moderate: Ethyl Acetate, THF.
 - Low/Insoluble: Water (acid form), Hexanes, Diethyl Ether.
- Stability: Stable under standard laboratory conditions. Hygroscopic; store in a desiccator. The -keto acid moiety is susceptible to decarboxylation under high thermal stress (C) or oxidative conditions.

Part 2: Synthesis Methodologies

Primary Route: Riley Oxidation of 4-Iodoacetophenone

The most robust laboratory-scale synthesis involves the selenium dioxide (SeO₂)

mediated oxidation of 4-iodoacetophenone. This route avoids the harsh conditions of Friedel-Crafts acylation, which can be problematic with deactivated iodo-arenes.

Reaction Scheme

Detailed Protocol

- Reagents:
 - 4-Iodoacetophenone (1.0 equiv)
 - Selenium Dioxide (SeO₂) (1.5 equiv)
 - Solvent: Pyridine (or Aqueous Acetic Acid 9:1 v/v)
- Procedure:
 - Dissolve 4-iodoacetophenone in pyridine (approx. 5 mL/mmol) in a round-bottom flask equipped with a reflux condenser.
 - Add SeO₂ in a single portion.
 - Heat the mixture to 90–100 °C for 4–6 hours. Monitoring by TLC is essential; the starting material will disappear, and a more polar spot (acid) will appear.
 - Note: Metallic selenium will precipitate as a black solid during the reaction.
- Work-up:
 - Cool the mixture to room temperature and filter through a pad of Celite to remove precipitated selenium.
 - Concentrate the filtrate under reduced pressure to remove the majority of pyridine.

- Dilute the residue with 1M NaOH (aqueous) to dissolve the carboxylate salt.
- Wash the aqueous layer with Ethyl Acetate () to remove unreacted neutral organic species.
- Acidify the aqueous layer carefully with 1M HCl to pH ~2. The product, **2-(4-iodophenyl)-2-oxoacetic acid**, will precipitate.
- Filter the solid, wash with cold water, and dry under vacuum.^[1] Recrystallize from Ethanol/Water if necessary.

Alternative Route: Hydrolysis of Ethyl Ester

For high-purity applications, starting from the commercially available Ethyl 2-(4-iodophenyl)-2-oxoacetate (CAS 90842-70-9) is recommended.

- Hydrolysis: Treat the ester with LiOH (2.0 equiv) in THF/H₂O (3:1) at room temperature for 2 hours. Acidify to isolate the free acid.

Part 3: Reactivity & Applications in Drug Discovery

The utility of CAS 79477-88-6 lies in its orthogonal reactivity. The

-keto acid functionality allows for the rapid construction of nitrogen heterocycles, while the iodine atom remains intact for late-stage diversification via palladium-catalyzed coupling.

Heterocycle Formation: Quinoxalinones

The condensation of **2-(4-iodophenyl)-2-oxoacetic acid** with 1,2-diamines is a classic route to quinoxaline scaffolds, a privileged structure in kinase inhibitors (e.g., VEGFR, EGFR inhibitors).

Mechanism: Reaction with o-phenylenediamine typically yields 3-(4-iodophenyl)quinoxalin-2(1H)-one.

- Note: Unlike aldehydes which yield quinoxalines, -keto acids retain one carbonyl oxygen, resulting in the "quinoxalinone" (or hydroxyquinoxaline) tautomer.

Visualization of Reaction Pathways

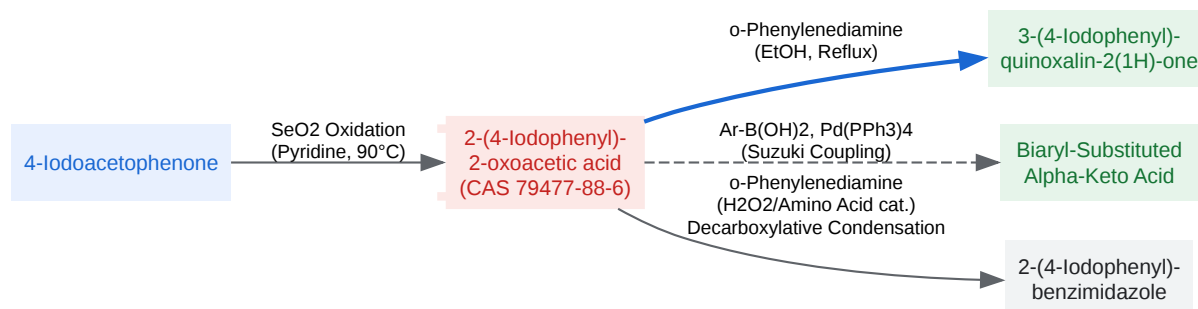


Figure 1: Synthesis and Divergent Reactivity Pathways of CAS 79477-88-6

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Figure 1: The central role of **2-(4-iodophenyl)-2-oxoacetic acid** in synthesizing heterocycles and biaryl scaffolds.

Experimental Protocol: Synthesis of 3-(4-Iodophenyl)quinoxalin-2(1H)-one

This protocol demonstrates the conversion of the core acid into a drug-like heterocycle.

- Setup: In a 50 mL round-bottom flask, combine:
 - **2-(4-iodophenyl)-2-oxoacetic acid** (1.0 mmol, 276 mg)
 - o-Phenylenediamine (1.1 mmol, 119 mg)
 - Ethanol (10 mL)
- Reaction: Reflux the mixture for 2–3 hours. The solution will typically darken, and a precipitate may form.
- Isolation: Cool to 0 °C. Filter the precipitate.
- Purification: Wash with cold ethanol and diethyl ether.

- Result: The product is 3-(4-iodophenyl)quinoxalin-2(1H)-one, ready for Suzuki coupling at the iodine position to install a "tail" region for binding affinity optimization.

Part 4: Safety & Handling (SDS Summary)

Hazard Class	GHS Category	Statement
Skin Irritation	Category 2	H315: Causes skin irritation.
Eye Irritation	Category 2A	H319: Causes serious eye irritation.
STOT-SE	Category 3	H335: May cause respiratory irritation.

Handling Precautions:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Inhalation: Handle the powder in a fume hood to avoid inhaling dust, which can be irritating to the upper respiratory tract.
- Storage: Store in a cool, dry place (2–8 °C recommended). Keep container tightly closed to prevent moisture absorption.

References

- Riley Oxidation Mechanism & Applications
 - Riley, H. L., et al.[2] "Selenium Dioxide: A New Oxidising Agent." Journal of the Chemical Society, 1932.[2]
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Sources

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